

# Application Notes and Protocols for Clathrin-IN-3 in Live-Cell Imaging

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## Compound of Interest

Compound Name: *Clathrin-IN-3*

Cat. No.: *B606716*

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## Introduction

Clathrin-mediated endocytosis (CME) is a vital cellular process responsible for the internalization of a wide range of molecules from the cell surface, playing a crucial role in nutrient uptake, signal transduction, and synaptic vesicle recycling. The key protein in this process is clathrin, which assembles into a polyhedral lattice on the cell membrane to form clathrin-coated pits. Small molecule inhibitors of clathrin function are invaluable tools for studying the intricate dynamics of CME in living cells.

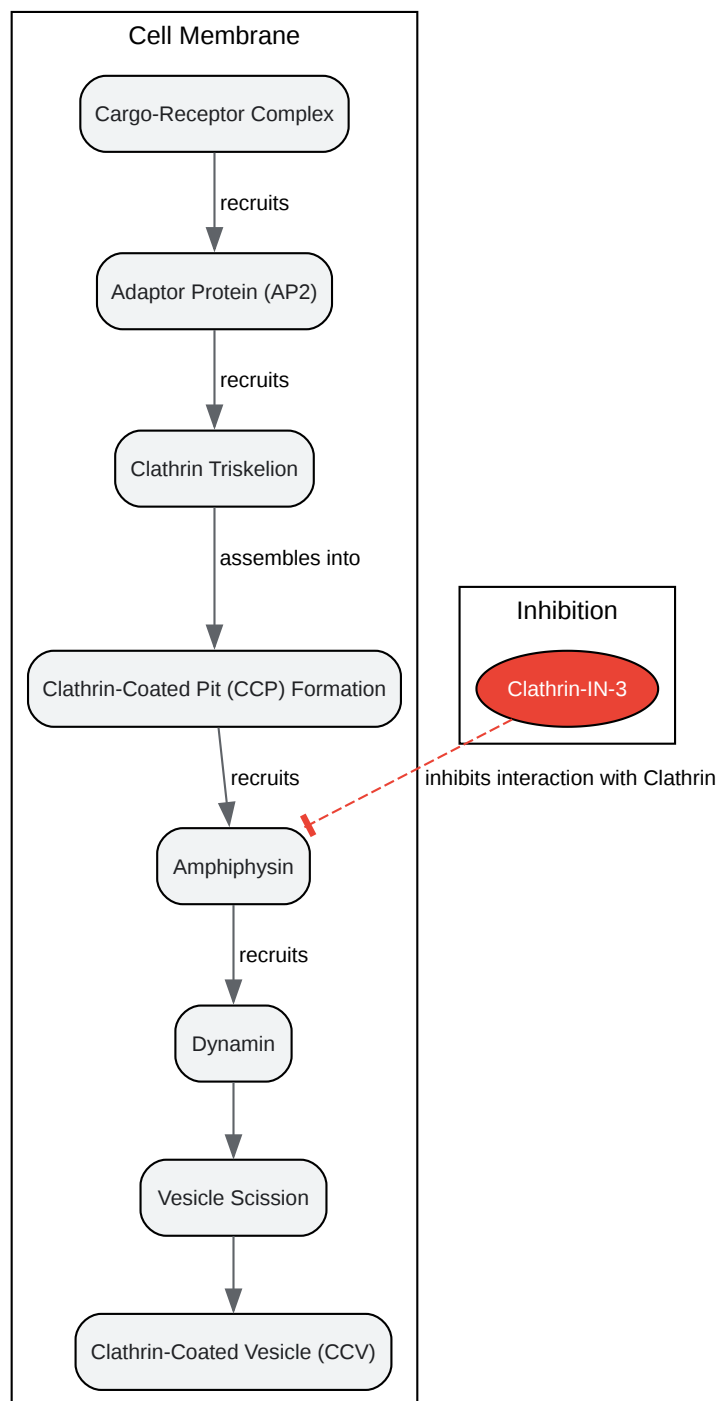
**Clathrin-IN-3** is a novel small molecule inhibitor that targets the clathrin machinery. These application notes provide a comprehensive guide to utilizing **Clathrin-IN-3** for the investigation of CME in live-cell imaging experiments, complete with detailed protocols and data presentation.

## Mechanism of Action

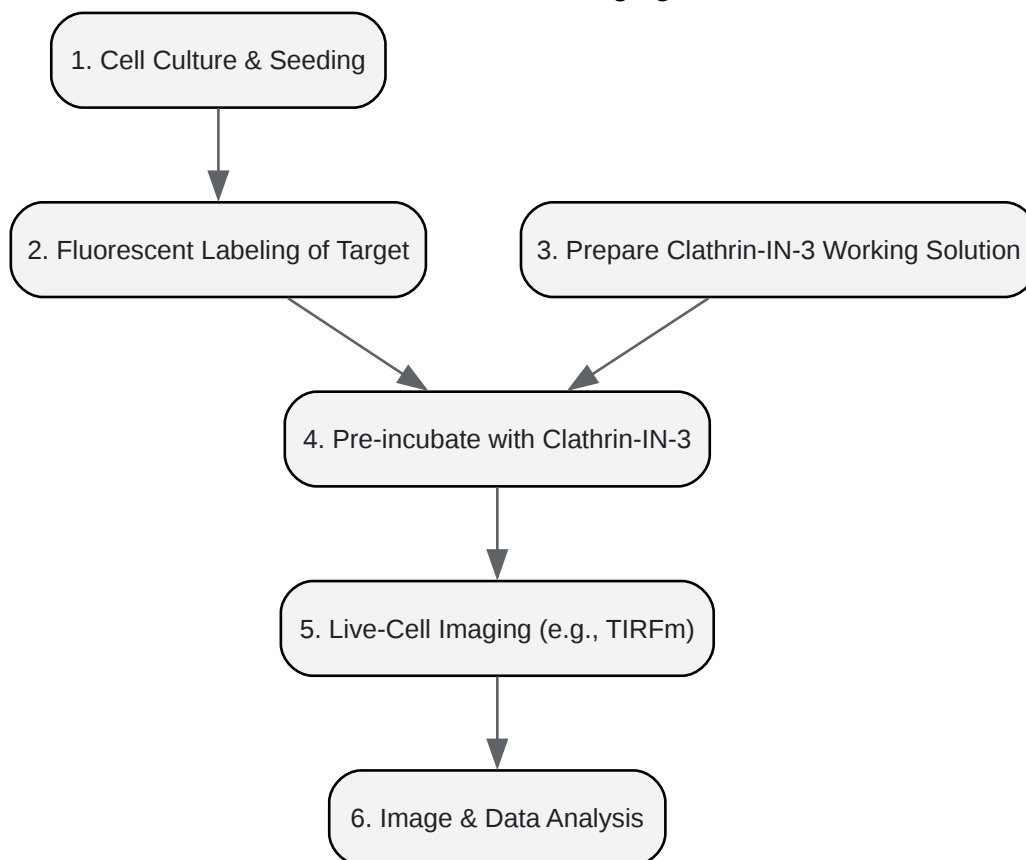
**Clathrin-IN-3** functions by inhibiting the interaction between the terminal domain of the clathrin heavy chain and amphiphysin. This interaction is critical for the proper assembly and maturation of clathrin-coated pits. By disrupting this protein-protein interaction, **Clathrin-IN-3** effectively halts the endocytic process at an early stage, allowing for the detailed study of the consequences of CME inhibition.

Below is a diagram illustrating the proposed mechanism of action of **Clathrin-IN-3** in the context of the clathrin-mediated endocytosis pathway.

## Clathrin-Mediated Endocytosis Pathway and Inhibition by Clathrin-IN-3



## General Workflow for Live-Cell Imaging with Clathrin-IN-3



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